

Longipedunin A: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Longipedunin A

Cat. No.: B15566374

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Introduction

Longipedunin A is a bioactive lignan isolated from the plant *Kadsura longipedunculata*. This document provides a comprehensive overview of its known physical and chemical properties, drawing from available scientific literature. It is intended to serve as a technical resource for researchers engaged in natural product chemistry, pharmacology, and drug development. The data presented herein is critical for understanding the compound's behavior, enabling further research into its therapeutic potential.

Chemical Structure and Properties

Longipedunin A belongs to the dibenzocyclooctadiene class of lignans. A foundational study on the chemical constituents of *Kadsura longipedunculata* led to the isolation and structure elucidation of **Longipedunin A**.^{[1][2]}

Table 1: Chemical Properties of **Longipedunin A**

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₀ O ₈	[1][3]
Molecular Weight	506.5 g/mol	[1][3]
IUPAC Name	(6R,7R)-1,2,3,13-tetramethoxy-6,7-dimethyl-5,6,7,8-tetrahydrodibenzo[a,c]cycloocten-6-ol benzoate	Inferred from structure
Class	Dibenzocyclooctadiene Lignan	[2]

Note: Detailed structural information and stereochemistry are best understood by consulting the primary literature that first described its isolation and structure elucidation.

Physical Properties

The physical properties of **Longipedunin A** are essential for its handling, formulation, and analytical characterization. The following table summarizes the available data.

Table 2: Physical Properties of **Longipedunin A**

Property	Value	Experimental Protocol Reference
Melting Point	Data not readily available in reviewed sources. Refer to primary isolation paper.	Standard melting point apparatus.
Solubility	Data not readily available in reviewed sources. Refer to primary isolation paper.	Standard solubility testing in various solvents.
Appearance	Data not readily available in reviewed sources. Refer to primary isolation paper.	Visual inspection.
Optical Rotation	Data not readily available in reviewed sources. Refer to primary isolation paper.	Polarimetry.

For definitive values, researchers are directed to the original publication detailing the isolation and characterization of **Longipedunin A** from *Kadsura longipedunculata*.

Spectral Data

Spectroscopic data is fundamental to the identification and structural confirmation of **Longipedunin A**.

Table 3: Spectroscopic Data for **Longipedunin A**

Technique	Key Observances	Experimental Protocol Reference
^1H -NMR	Specific chemical shifts and coupling constants characteristic of the dibenzocyclooctadiene scaffold and benzoate moiety would be reported in the primary literature.	High-resolution Nuclear Magnetic Resonance (NMR) spectroscopy.
^{13}C -NMR	Resonances corresponding to the carbon skeleton would be detailed in the primary source.	High-resolution Nuclear Magnetic Resonance (NMR) spectroscopy.
Mass Spectrometry	The molecular ion peak (M^+) and fragmentation pattern would be consistent with the proposed structure and molecular weight.	High-resolution Mass Spectrometry (HRMS).
Infrared (IR)	Characteristic absorption bands for hydroxyl, carbonyl (ester), and aromatic functional groups would be present.	Fourier-Transform Infrared (FTIR) Spectroscopy.
Ultraviolet (UV)	Absorption maxima characteristic of the chromophoric system would be reported.	UV-Visible Spectroscopy.

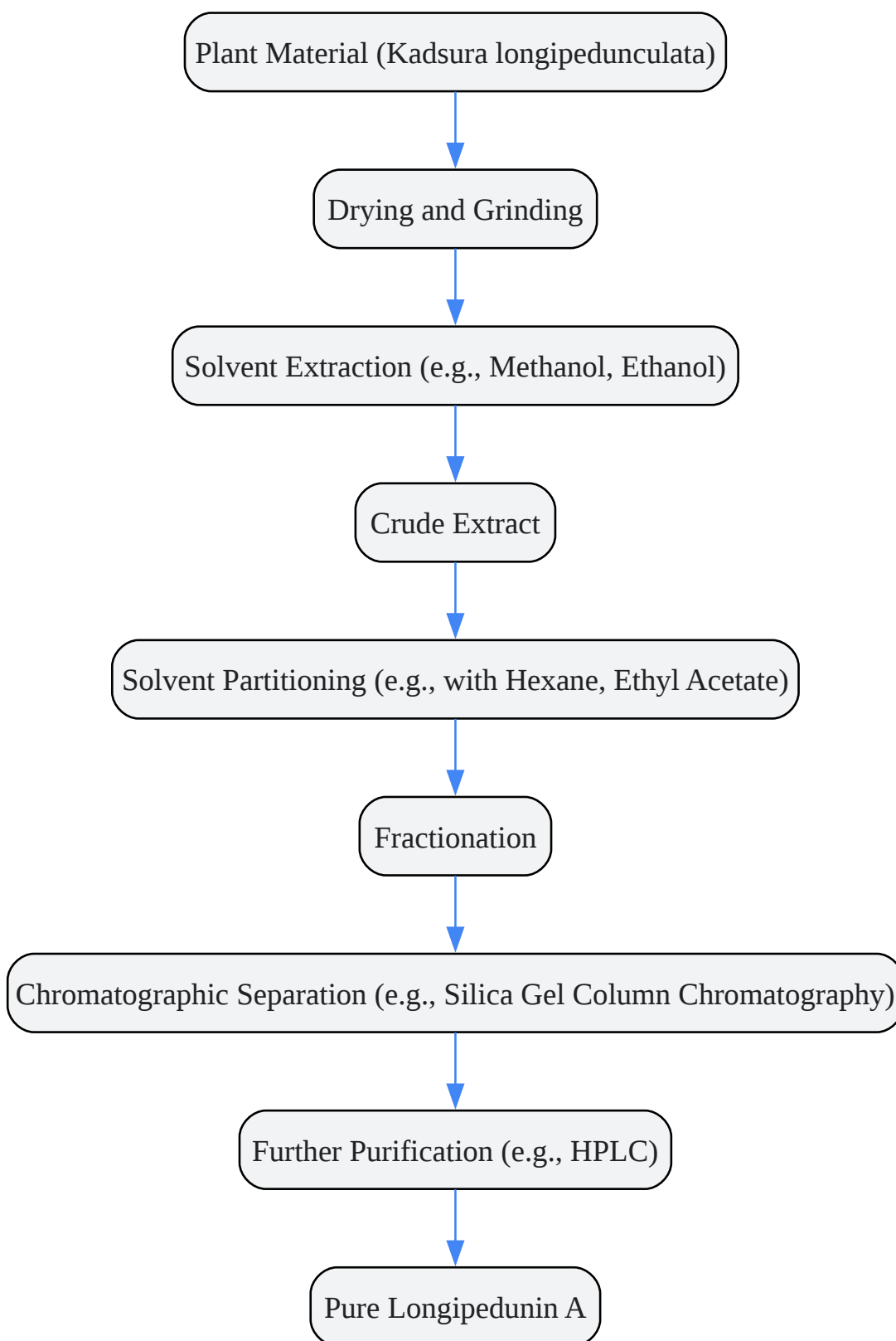
Detailed spectral data, including specific peak assignments, are available in the primary research article describing the compound's discovery.

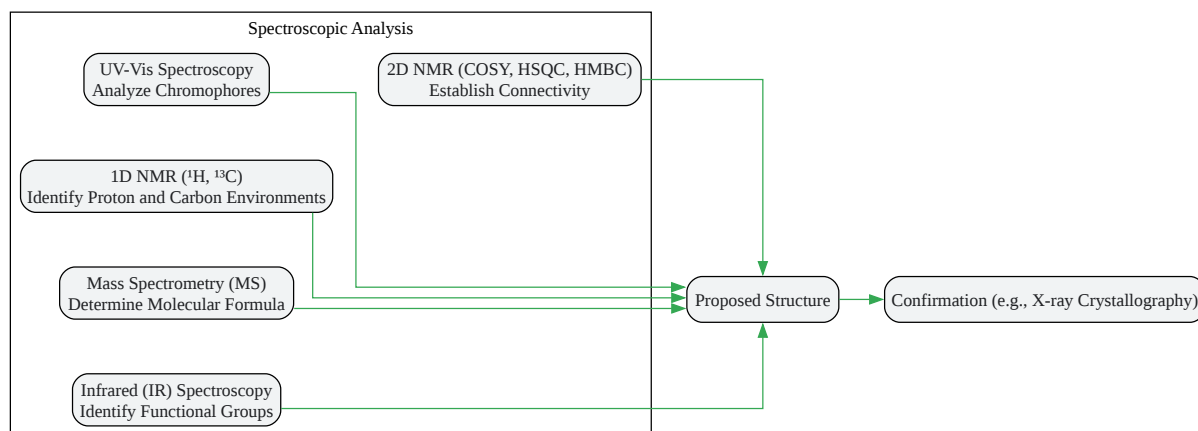
Experimental Protocols

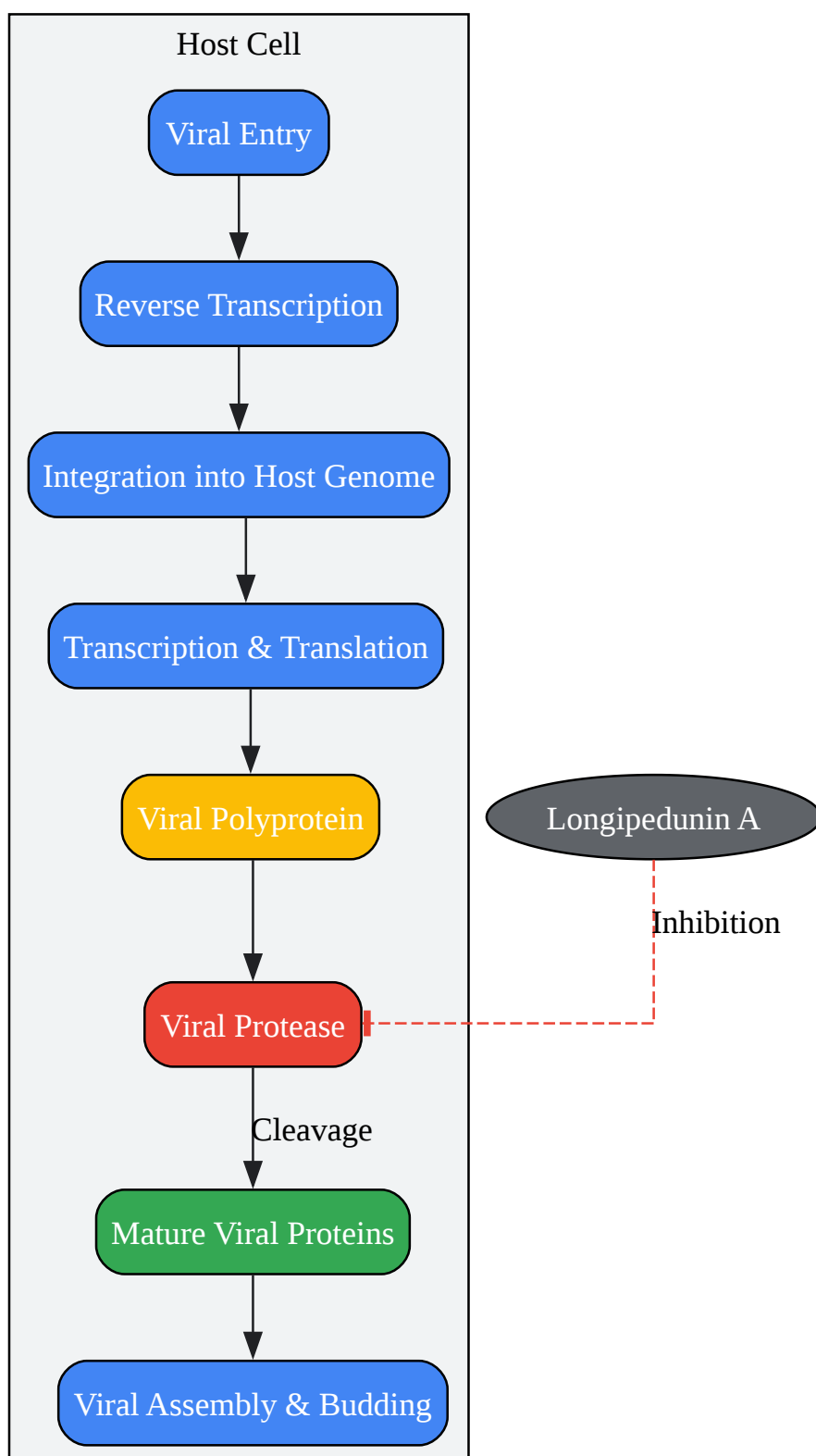
The following sections outline the general methodologies expected to have been used for the determination of the properties of **Longipedunin A**, based on standard practices in natural product chemistry.

Isolation and Purification of Longipedunin A

The general workflow for isolating a natural product like **Longipedunin A** from its plant source typically involves several key steps.







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